

Supercritical Carbon Dioxide Dyeing with Disperse Orange 25: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse orange 25

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Introduction

Supercritical fluid dyeing (SFD) presents a sustainable and efficient alternative to conventional aqueous dyeing methods, particularly for synthetic fibers like polyester. This technology utilizes carbon dioxide in its supercritical state (above 31.1°C and 73.8 bar) as a dyeing medium.^[1] In this state, CO₂ exhibits liquid-like densities, enabling the dissolution of non-polar solutes such as disperse dyes, and gas-like low viscosity and high diffusivity, which facilitates rapid penetration into the polymer matrix of fibers.^[1] This waterless process eliminates wastewater generation, reduces energy consumption by negating the need for drying, and allows for the recycling of over 95% of the CO₂.^[1]

Disperse Orange 25, an azo-type disperse dye, is well-suited for dyeing polyester and other synthetic textiles using supercritical CO₂. The solubility of the dye and the resulting color yield are highly dependent on the temperature and pressure of the system. This document provides detailed application notes and experimental protocols for the dyeing of textiles, particularly polyethylene terephthalate (PET), with **Disperse Orange 25** using supercritical CO₂.

Data Presentation

Dyeing Conditions and Performance

The following table summarizes the optimal conditions for dyeing PET textile with C.I. **Disperse Orange 25** in supercritical CO₂, as determined by experimental investigation, along with typical ranges found in the literature.

Parameter	Optimal Value	Typical Range	Reference
Temperature (°C)	120	80 - 130	[2] [3]
Pressure (MPa)	25	20 - 31	[2] [3]
Dyeing Time (min)	100	60 - 120	[2] [3] [4]

Solubility of Disperse Orange 25 in Supercritical CO₂

The solubility of **Disperse Orange 25** in supercritical CO₂ is a critical factor influencing the dyeing process. The following table presents solubility data at various temperatures and pressures.

Temperature (K)	Pressure (MPa)	Solubility (mol fraction)	Reference
323.15	10.0	1.0×10^{-7}	[5]
323.15	20.0	1.5×10^{-6}	[5]
323.15	30.0	4.0×10^{-6}	[5]
353.15	10.0	2.0×10^{-7}	[5]
353.15	20.0	2.5×10^{-6}	[5]
353.15	30.0	6.0×10^{-6}	[5]
383.15	10.0	5.0×10^{-7}	[5]
383.15	20.0	3.0×10^{-6}	[5]
383.15	30.0	7.0×10^{-6}	[5]

Experimental Protocols

Materials and Equipment

- Dye: C.I. **Disperse Orange 25**
- Substrate: Polyester (PET) fabric
- Solvent: High-purity carbon dioxide (99.9%)
- Equipment:
 - High-pressure supercritical fluid dyeing apparatus
 - Temperature and pressure controllers
 - CO2 pump
 - Dye vessel
 - Autoclave (dyeing vessel)
 - Separator vessel
 - Circulation pump

Pre-treatment of Substrate

- The textile to be dyed is wrapped onto a dyeing beam to ensure uniform exposure to the supercritical fluid.^[6]
- The wrapped beam is placed inside the dyeing autoclave.^[6]
- The dyestuff is loaded into a separate dye receiver.^[6]

Supercritical CO2 Dyeing Protocol

- Loading: Place the pre-treated substrate in the high-pressure autoclave. Load the C.I. **Disperse Orange 25** powder into the dye vessel.
- Sealing and Purging: Seal the autoclave. Purge the system with gaseous CO2 to remove air.

- Pressurization and Heating:
 - Heat the autoclave to the desired dyeing temperature (e.g., 120°C).[2][3]
 - Once the temperature is stable, introduce liquid CO₂ into the system and increase the pressure to the target level (e.g., 25 MPa) to bring the CO₂ to a supercritical state.[2][3]
- Dyeing:
 - Circulate the supercritical CO₂ through the dye vessel to dissolve the **Disperse Orange 25**. [6]
 - The dye-laden supercritical CO₂ is then passed through the autoclave containing the textile.[6]
 - Maintain the dyeing temperature and pressure for the desired duration (e.g., 100 minutes). [2][3] The supercritical fluid, with its gas-like diffusion properties, will evenly penetrate the fibers.[7][8]
- Depressurization and Dye Separation:
 - After the dyeing period, stop the circulation of CO₂. [7]
 - Depressurize the dyeing autoclave. As the pressure is released, the CO₂ transitions to a gaseous state, losing its solvent power.[7][8]
 - The undissolved dye precipitates and is collected in a separator.[6]
- Post-Treatment:
 - The dyed textile is removed from the autoclave.[6]
 - The system is cleaned by circulating pure supercritical CO₂ to remove any residual dye.[6]
 - The recycled CO₂, free from dye, is returned to a collecting tank for reuse.[7][8]

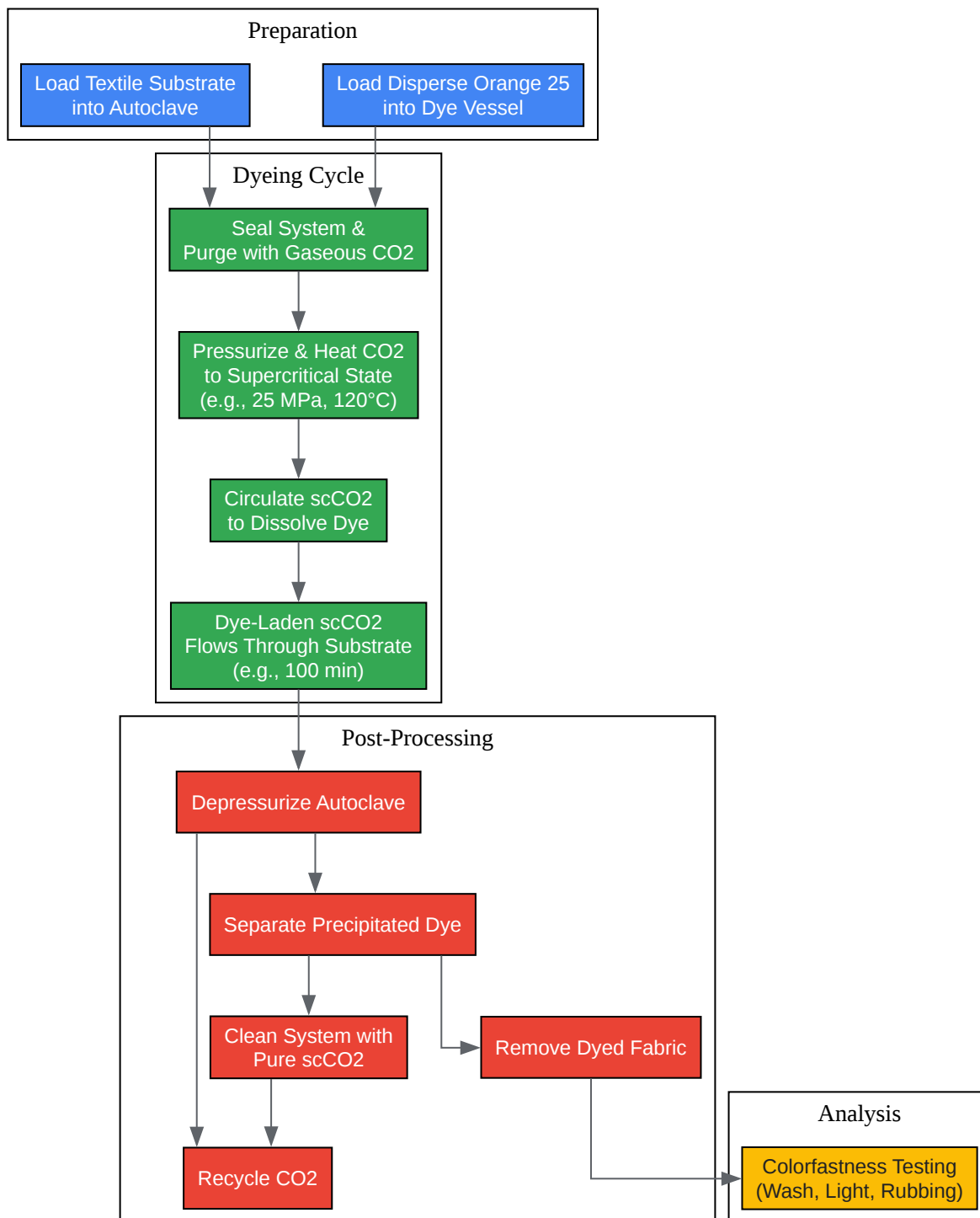
Colorfastness Testing

Standard methods should be used to evaluate the colorfastness of the dyed fabric. This typically includes testing for:

- Washing fastness: Assesses the resistance of the color to washing.
- Light fastness: Measures the resistance of the color to fading upon exposure to light.
- Rubbing fastness: Evaluates the resistance of the color to rubbing off onto other surfaces.

Studies have shown that PET fabric dyed with **Disperse Orange 25** in supercritical CO₂ exhibits good fastness properties.[\[2\]](#)

Mandatory Visualization



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Caption: Experimental workflow for supercritical CO₂ dyeing.

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References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. cstj.cqvip.com [cstj.cqvip.com]
- 4. eco2dye.com [eco2dye.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. textilelearner.net [textilelearner.net]
- 7. ijirct.org [ijirct.org]
- 8. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Supercritical Carbon Dioxide Dyeing with Disperse Orange 25: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b078697#supercritical-carbon-dioxide-dyeing-with-disperse-orange-25>]

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